

understanding the stability and degradation pathways of 1,4-Dibromo-2-butanol

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Compound of Interest

Compound Name: **1,4-Dibromo-2-butanol**

Cat. No.: **B104651**

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Technical Support Center: 1,4-Dibromo-2-butanol

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability and degradation pathways of **1,4-Dibromo-2-butanol** (CAS No: 19398-47-1).

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **1,4-Dibromo-2-butanol**?

A1: To ensure stability, **1,4-Dibromo-2-butanol** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[1] It is recommended to keep it away from heat, sparks, open flames, and other sources of ignition.^[2] For long-term storage, some suppliers recommend refrigeration at 2-8°C.^[3]

Q2: What are the visible signs of degradation for this compound?

A2: While specific degradation indicators are not extensively documented, a noticeable color change (e.g., darkening from a light yellow or colorless liquid to brown) can suggest decomposition or the presence of impurities.^{[4][5]} Any unexpected changes in physical properties, such as viscosity or odor, should also be treated with suspicion.

Q3: Is **1,4-Dibromo-2-butanol** stable at room temperature?

A3: The product is considered chemically stable under standard ambient conditions (room temperature). However, prolonged exposure to heat, light, and air should be avoided to minimize the risk of degradation.^[1] Vapors can form explosive mixtures with air upon intense warming.

Q4: What materials are incompatible with **1,4-Dibromo-2-butanol**?

A4: **1,4-Dibromo-2-butanol** should not be stored with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.^{[2][6]} Contact with aluminum, rubber, and various plastics should also be avoided.

Q5: What are the primary hazardous decomposition products?

A5: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (such as hydrogen bromide).^[6]

Troubleshooting Guide

Problem	Potential Cause	Recommended Action
Inconsistent or low yields in a reaction.	Degradation of the starting material. The compound may have degraded due to improper storage (exposure to heat, light, or air) or contamination.	1. Check the appearance of the compound for color changes. 2. Verify the purity using an appropriate analytical method like Gas Chromatography (GC) or NMR spectroscopy. 3. If degradation is confirmed, use a fresh, unopened bottle of the reagent.
Appearance of unexpected side products.	Presence of degradation products. Degradation can lead to impurities that participate in side reactions. Common degradation pathways include elimination (forming unsaturated species) or intramolecular cyclization.	1. Characterize the side products using techniques like GC-MS or LC-MS to identify their structures. 2. This information can help deduce the specific degradation pathway and adjust reaction or storage conditions accordingly. 3. Purify the 1,4-Dibromo-2-butanol via vacuum distillation if degradation is suspected and a fresh lot is unavailable. [5]
The compound has darkened in color.	Decomposition over time. This is a common sign of degradation for many organic compounds, often accelerated by exposure to light or trace impurities.	While it may still be usable for some applications, its purity is compromised. It is highly recommended to assess the purity before use. For sensitive reactions, using a new batch is the safest option.

Data Presentation

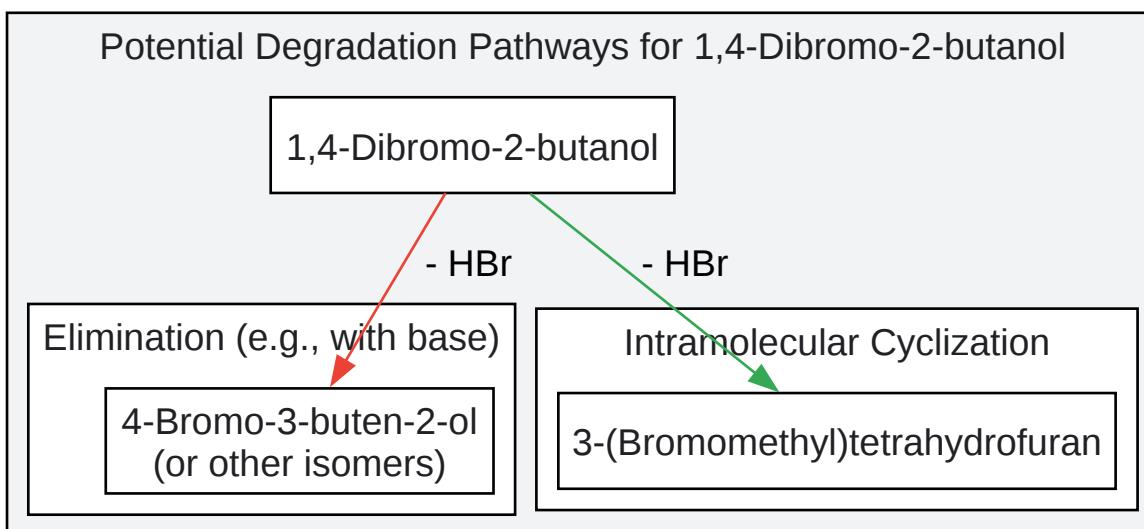
Table 1: Physical and Chemical Properties of **1,4-Dibromo-2-butanol**

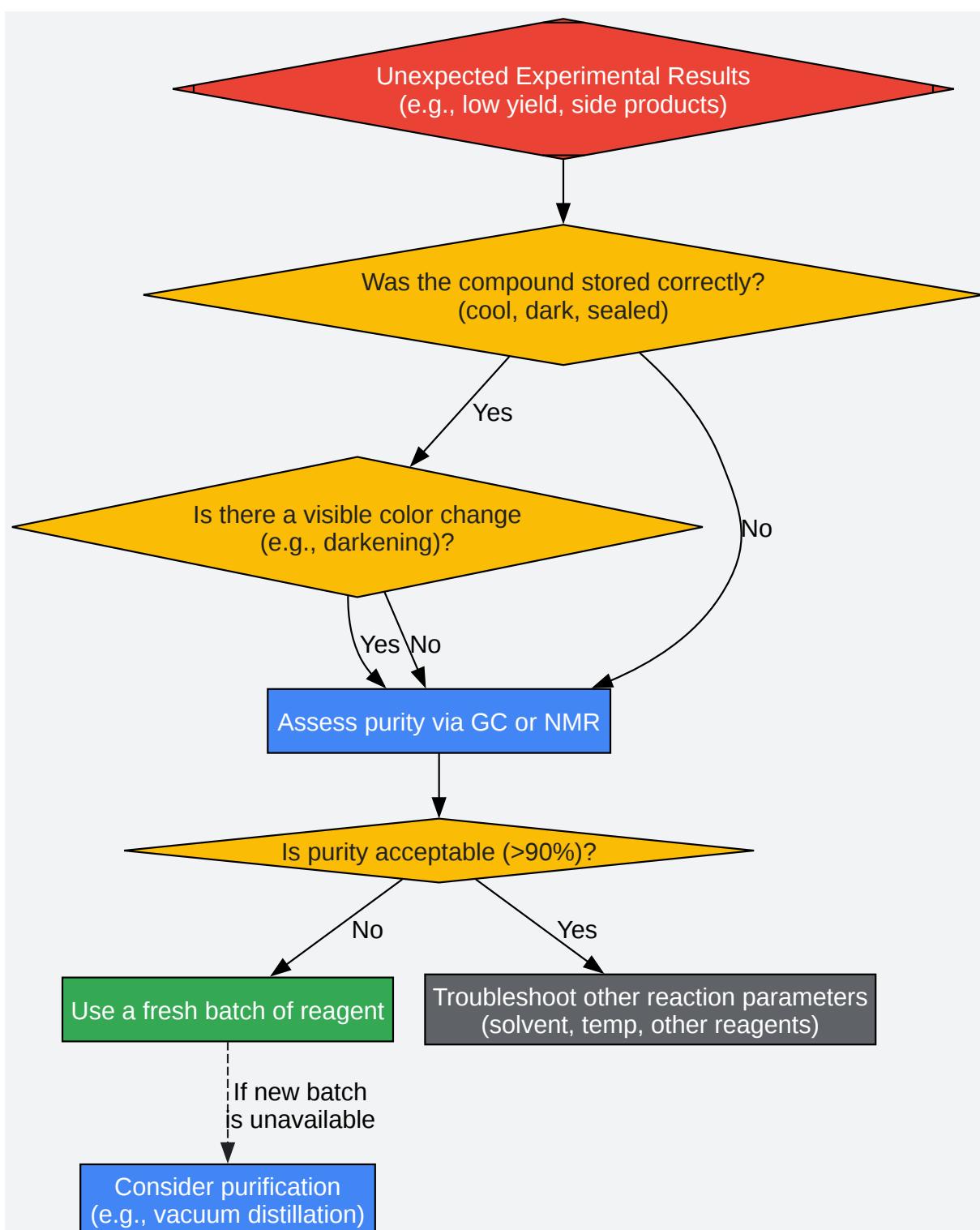
Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ Br ₂ O	[4][7]
Molecular Weight	231.91 g/mol	[7]
Appearance	Light yellow to brown clear liquid	
Density	2.001 g/mL at 25 °C	
Boiling Point	114-115 °C at 13 mmHg	
Refractive Index	n _{20/D} 1.544	
Storage Class	10 - Combustible liquids	

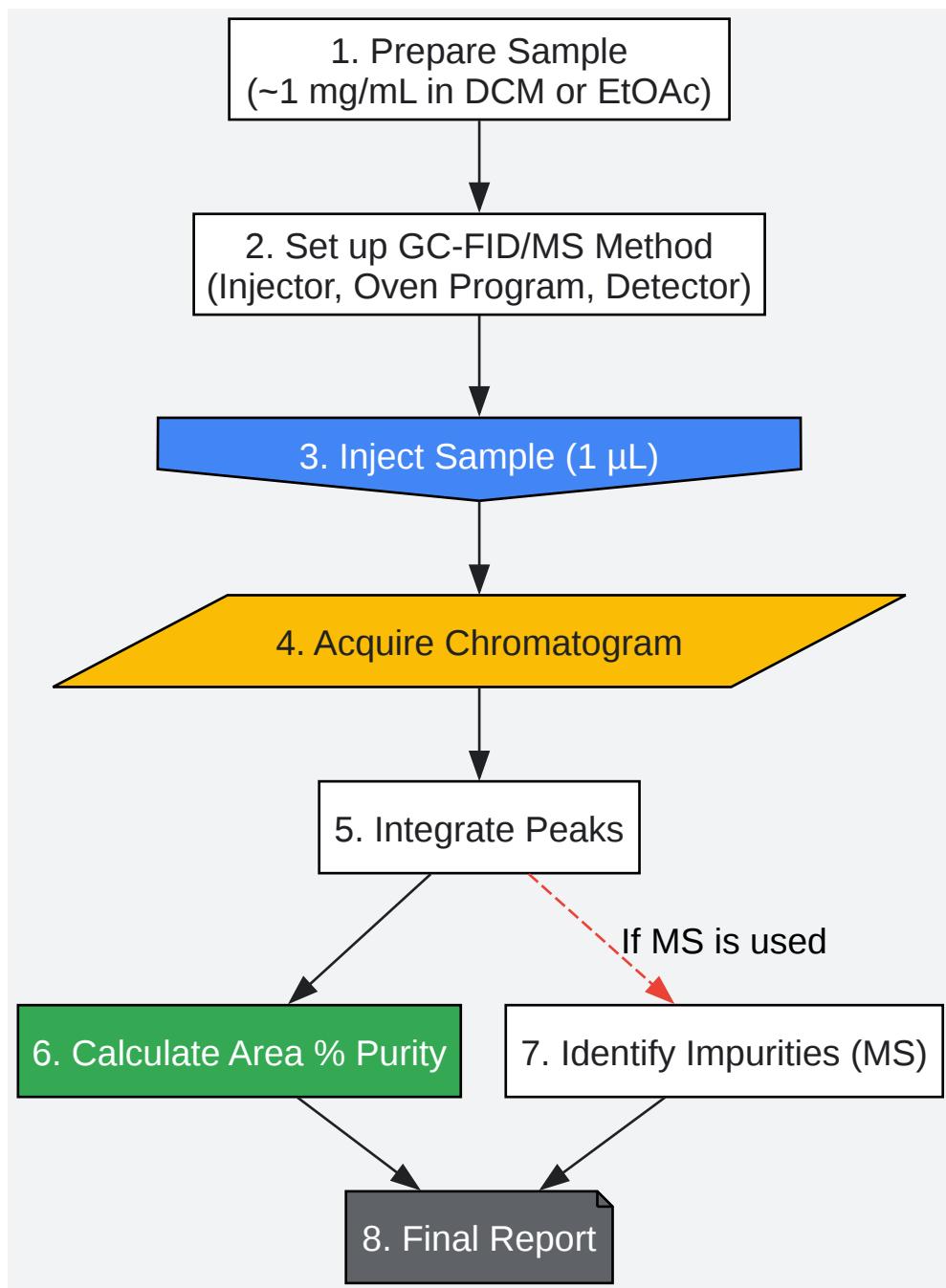
Table 2: Summary of Handling and Storage Recommendations

Condition	Recommendation	Source(s)
Ventilation	Use only in a well-ventilated area or under a chemical fume hood.	
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.	[1][2]
Container	Keep container tightly closed.	
Storage Temperature	Store in a cool, dry place. Recommended temperature may be 2-8°C.	[3]
Incompatible Materials	Strong oxidizing agents, acids, acid chlorides, aluminum, various plastics.	[6]

Visualized Pathways and Workflows







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